

Monononyl Phthalate-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Monononyl phthalate-d4

Cat. No.: B15555467

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An In-depth Technical Resource for Scientists and Drug Development Professionals

This technical guide provides a comprehensive overview of **Monononyl phthalate-d4** (MNP-d4), a deuterated analog of the phthalate metabolite Monononyl phthalate. This document is intended for researchers, scientists, and drug development professionals, detailing the procurement, physicochemical properties, and analytical applications of this stable isotope-labeled standard. Particular focus is given to its role as an internal standard in mass spectrometry-based quantification methods.

Introduction to Monononyl Phthalate-d4

Monononyl phthalate-d4 is a crucial analytical tool for the accurate quantification of Monononyl phthalate in various biological and environmental matrices. Phthalates are a class of industrial chemicals widely used as plasticizers to enhance the flexibility and durability of polymers. Due to their widespread use, human exposure is ubiquitous, and concerns exist regarding their potential endocrine-disrupting properties. Accurate measurement of phthalate metabolites is therefore essential for toxicological and epidemiological studies.

The use of a stable isotope-labeled internal standard, such as MNP-d4, is the gold standard for quantitative analysis using mass spectrometry. Its chemical and physical properties are nearly

identical to the unlabeled analyte, ensuring it behaves similarly during sample preparation, chromatography, and ionization. However, its increased mass allows it to be distinguished from the native analyte by the mass spectrometer, enabling correction for matrix effects and variations in sample processing and instrument response.

Supplier and Pricing Information

The acquisition of high-purity **Monononyl phthalate-d4** is the first critical step for any research application. Several reputable suppliers provide this analytical standard. Pricing is typically not listed publicly and requires a formal quotation.

Supplier	Website	Contact for Pricing	Notes
Clearsynth	--INVALID-LINK--	sales@clearsynth.com	Offers a range of stable isotopes and analytical standards. Certificate of Analysis is available.
LGC Standards	--INVALID-LINK--	Request a custom quotation on their website.	Provides high-quality reference materials for various analytical applications.
Santa Cruz Biotechnology	--INVALID-LINK--	Contact information available on their website.	A well-known supplier of biochemicals for research.

Physicochemical Properties and Technical Data

A thorough understanding of the physicochemical properties of **Monononyl phthalate-d4** is essential for its proper handling, storage, and use in analytical methods.

Property	Value	References
Chemical Name	mono-n-Nonyl Phthalate-3,4,5,6-d4	
CAS Number	2514564-42-0	
Unlabeled CAS Number	24539-59-1	
Molecular Formula	C ₁₇ H ₂₀ D ₄ O ₄	
Molecular Weight	296.39 g/mol	
Appearance	Typically a solid	
Storage	Recommended storage at -20°C for long-term stability.	
Purity	Typically ≥98% for chemical purity and ≥99 atom % D for isotopic purity.	
Solubility	Soluble in organic solvents such as methanol and acetonitrile.	

Experimental Protocols

The primary application of **Monononyl phthalate-d4** is as an internal standard for the quantification of Monononyl phthalate in biological samples by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The following is a generalized experimental protocol.

Preparation of Stock and Working Solutions

- Internal Standard (IS) Stock Solution: Prepare a stock solution of **Monononyl phthalate-d4** in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of 1 mg/mL.
- Calibration Standard Stock Solution: Prepare a stock solution of non-labeled Monononyl phthalate in the same solvent at a concentration of 1 mg/mL.

- **Working Solutions:** Prepare serial dilutions of the calibration standard stock solution to create a series of calibration standards at desired concentrations. Prepare a working solution of the internal standard at a fixed concentration that will be added to all samples, calibration standards, and quality controls.

Sample Preparation (e.g., Urine)

- **Sample Spiking:** To a defined volume of the biological sample (e.g., 1 mL of urine), add a small, precise volume of the **Monononyl phthalate-d4** internal standard working solution.
- **Enzymatic Hydrolysis (for total MNP):** To measure both free and glucuronidated MNP, add β -glucuronidase to the sample and incubate to deconjugate the metabolites.
- **Solid-Phase Extraction (SPE):**
 - Condition a C18 SPE cartridge with methanol followed by deionized water.
 - Load the prepared sample onto the conditioned SPE cartridge.
 - Wash the cartridge with a low-organic solvent mixture to remove interferences.
 - Elute the analytes (MNP and MNP-d4) with a high-organic solvent (e.g., acetonitrile or methanol).
- **Evaporation and Reconstitution:** Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute the residue in a small volume of the initial mobile phase for LC-MS/MS analysis.

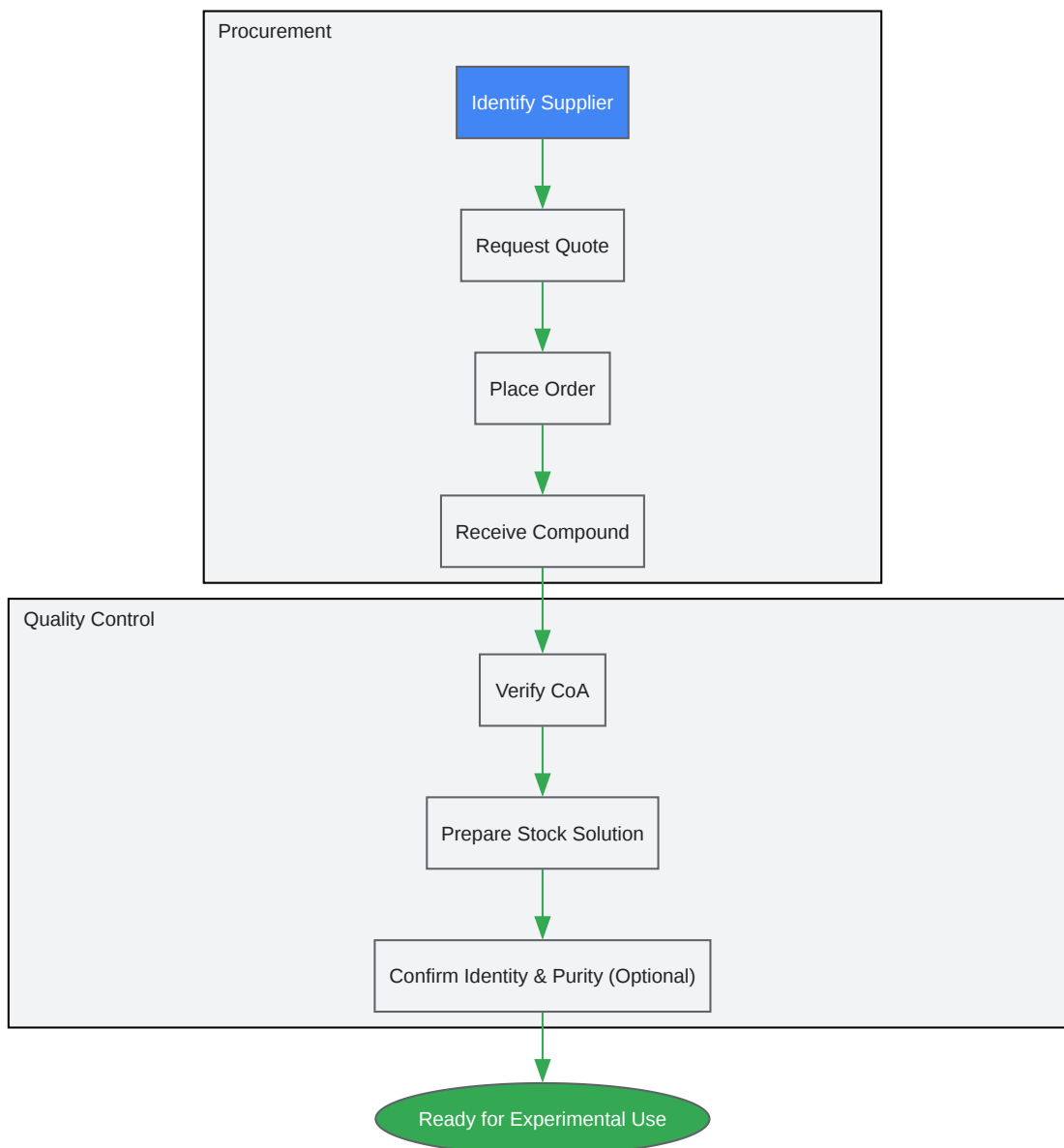
LC-MS/MS Analysis

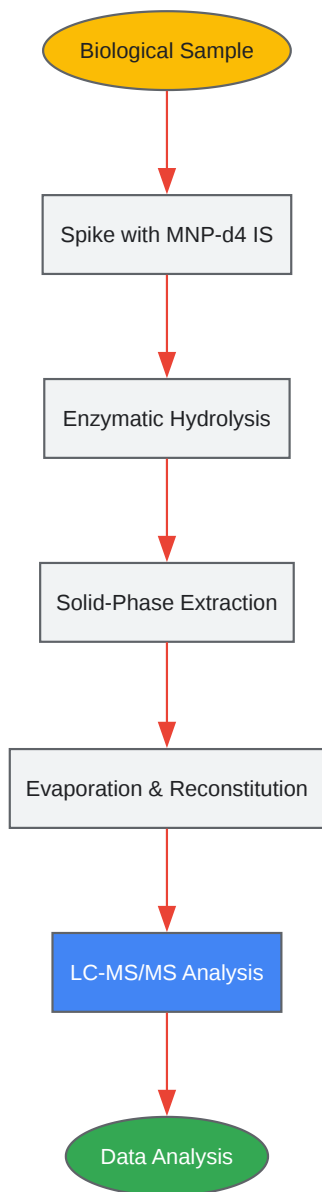
- **Chromatographic Separation:** Inject the reconstituted sample into a UPLC or HPLC system equipped with a C18 column. Use a gradient elution with a mobile phase typically consisting of water and an organic solvent (methanol or acetonitrile), often with a small amount of acid (e.g., formic acid) to improve peak shape.
- **Mass Spectrometric Detection:** Analyze the column eluent using a tandem mass spectrometer operating in a suitable ionization mode (e.g., negative electrospray ionization -

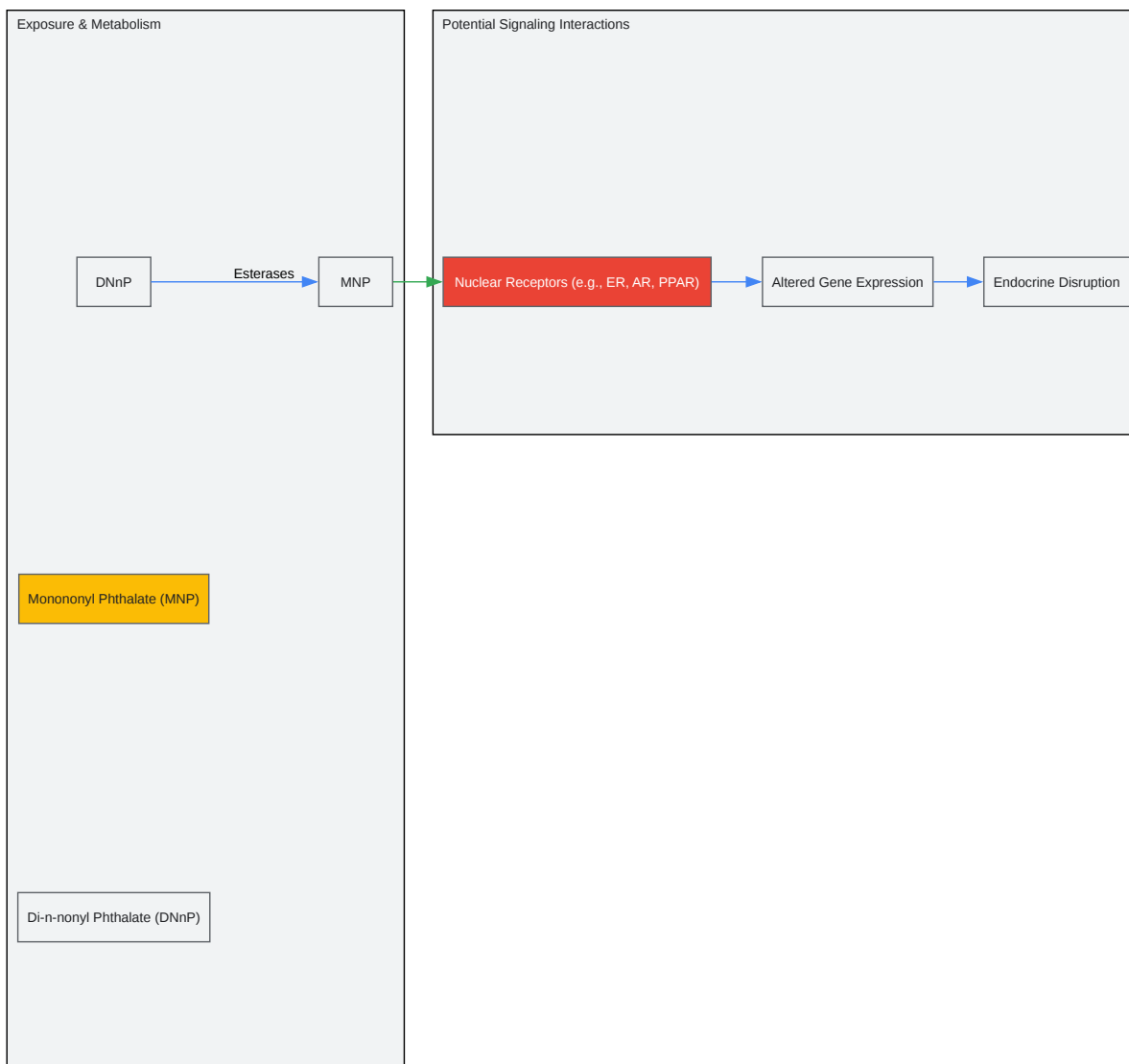
ESI-). Monitor the specific precursor-to-product ion transitions (Multiple Reaction Monitoring - MRM) for both MNP and MNP-d4.

Diagrams

Procurement and QC Workflow







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